

An In-depth Technical Guide to 3-Cyanopyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Cyanopyridine-2-carboxylic acid

Cat. No.: B1338006

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This technical guide provides a comprehensive overview of **3-Cyanopyridine-2-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. The document details the molecule's fundamental properties, outlines synthetic approaches, and discusses the biological significance of the broader class of cyanopyridine derivatives.

Core Molecular Data

The fundamental quantitative data for **3-Cyanopyridine-2-carboxylic acid** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₄ N ₂ O ₂
Molecular Weight	148.12 g/mol

Synthesis and Experimental Protocols

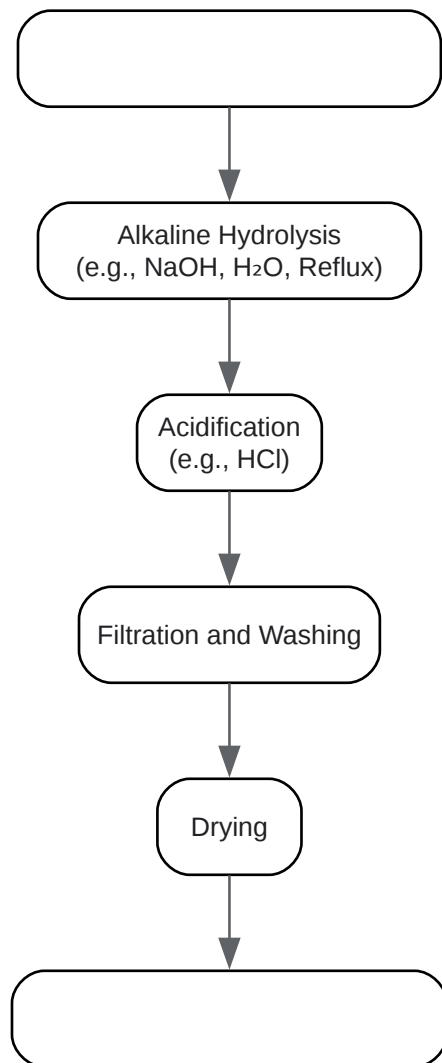
While a specific, detailed experimental protocol for the synthesis of **3-Cyanopyridine-2-carboxylic acid** is not readily available in the cited literature, a plausible synthetic route can be inferred from established methods for related compounds. The hydrolysis of a nitrile group to a carboxylic acid is a standard organic transformation. A common method involves the hydrolysis of a cyanopyridine precursor under alkaline conditions.

Generalized Experimental Protocol for Hydrolysis of a Cyanopyridine:

- Reaction Setup: A round-bottom flask is charged with the starting cyanopyridine compound and deionized water.
- Reagent Addition: While stirring, a solution of a strong base, such as sodium hydroxide, is added to the flask. The mixture is then heated to reflux for several hours to facilitate the hydrolysis of the nitrile group to a carboxylate salt.
- Acidification: After cooling the reaction mixture, a strong acid, such as hydrochloric acid, is added to neutralize the base and protonate the carboxylate, precipitating the carboxylic acid product. The pH is carefully adjusted to ensure complete precipitation.
- Isolation and Purification: The solid product is collected by filtration, washed with cold water to remove residual salts, and then dried. Further purification can be achieved by recrystallization from an appropriate solvent.

It is important to note that the reaction conditions, such as temperature, reaction time, and the choice of solvent for recrystallization, would need to be optimized for the specific synthesis of **3-Cyanopyridine-2-carboxylic acid**.

The following diagram illustrates a generalized workflow for the synthesis of a pyridine carboxylic acid from a cyanopyridine precursor.



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A generalized workflow for the synthesis of **3-Cyanopyridine-2-carboxylic acid**.

Biological Activity and Signaling Pathways

The pyridine skeleton is a significant scaffold in medicinal chemistry, appearing in numerous natural products and clinically approved drugs with diverse biological activities.^[1]

Cyanopyridines, in particular, are versatile intermediates in the pharmaceutical industry.^[1]

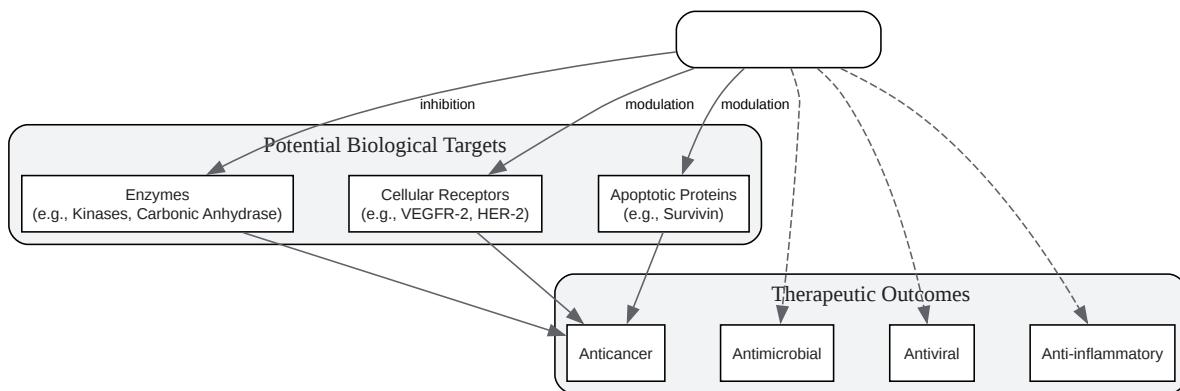
Derivatives of cyanopyridine have demonstrated a wide array of pharmacological effects, including:

- Anticancer Activity: Several studies have highlighted the potential of cyanopyridine derivatives as anticancer agents.^[2] These compounds can act as survivin modulators and

apoptosis inducers.[3] Some cyanopyridone and pyrido[2,3-d]pyrimidine derivatives have shown inhibitory action against VEGFR-2 and HER-2, which are key targets in cancer therapy.[2]

- Enzyme Inhibition: The cyanopyridine moiety is a feature in molecules designed to inhibit various enzymes. For instance, certain 2-amino-3-cyanopyridine derivatives have been investigated as inhibitors of carbonic anhydrase isoenzymes hCA I and II.[4]
- Antimicrobial and Antiviral Properties: The broad biological profile of cyanopyridines also includes antimicrobial and antiviral activities.[5]

While the specific signaling pathways modulated by **3-Cyanopyridine-2-carboxylic acid** are not detailed in the available literature, the known activities of its chemical class suggest that its biological effects would likely stem from interactions with key cellular enzymes or receptors. The diagram below provides a conceptual overview of the potential therapeutic applications of cyanopyridine derivatives based on their observed biological activities.



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Conceptual pathways of cyanopyridine derivatives' biological activities.

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